

scandium chloride crystal structure and lattice parameters

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Compound of Interest

Compound Name: Scandium chloride

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An In-depth Technical Guide to the Crystal Structure and Lattice Parameters of **Scandium Chloride**

Introduction

Scandium(III) chloride (ScCl_3) is an inorganic compound that serves as a significant precursor in the synthesis of metallic scandium and various organoscandium compounds.^{[1][2]} It is a white, high-melting, crystalline solid that is highly soluble in water and deliquescent.^{[1][3][4]} Understanding its solid-state structure is crucial for its application in diverse fields, including materials science, laser technology, and catalysis.^{[1][5]} This document provides a comprehensive overview of the crystal structure of anhydrous **scandium chloride**, its lattice parameters, and the experimental methodologies employed for their determination.

Crystal Structure of Scandium Chloride

Anhydrous **scandium chloride** crystallizes in a layered structure analogous to the bismuth triiodide (BiI_3) motif.^{[1][6]} This structure is characterized by two-dimensional layers of ScCl_3 held together by weak van der Waals forces.

- Crystal System: Trigonal[7]
- Space Group: R-3 (No. 148)[7][8]
- Coordination Environment: Within the layers, each scandium (Sc^{3+}) ion is octahedrally coordinated to six chloride (Cl^-) ions.[1][4][8] These ScCl_6 octahedra share edges to form the two-dimensional sheets.[7][8] The structure consists of these ScCl_3 sheets oriented in the (0, 0, 1) direction.[7][8]

The layered nature of ScCl_3 is a common feature among many transition metal trichlorides.[6] The size difference between the scandium cation and other cations in isostructural compounds predominantly affects the lattice parameters within the layers more than the distance between them.[6]

Quantitative Crystallographic Data

The structural parameters of **scandium chloride** have been determined with high precision using powder diffraction techniques. The data presented below are derived from experimental powder neutron diffraction refinements and computational studies from the Materials Project.

Table 1: Crystallographic and Lattice Parameters for ScCl_3

Parameter	Experimental Value (Powder Neutron Diffraction)[6]	Calculated Value (Materials Project)[7]
Crystal System	Trigonal	Trigonal
Space Group	R-3	R-3
Lattice Constant, a (Å)	6.3815	7.453
Lattice Constant, c (Å)	17.789	7.453
Cell Volume (Å ³)	626.9	309.4 (Primitive Cell)
Formula Units (Z)	6	3 (Primitive Cell)

Note: The experimental data is presented in a hexagonal setting. The calculated data from the Materials Project is for the primitive cell representation.

Table 2: Interatomic Distances and Atomic Coordinates

Parameter	Value (Å)	Source
Sc-Cl Bond Length	2.52	[6]
Sc-Cl Bond Lengths (Shorter)	2.50	[7]
Sc-Cl Bond Lengths (Longer)	2.51	[7]
Shortest Cl-Cl Separation	3.518	[6]

Atom	Wyckoff Position	x	y	z
Sc	6c	0	0	0.3358
Cl	18f	0.3340	0.0094	0.0820

Atomic coordinates are from powder neutron diffraction data refinement in a hexagonal setting.[6]

Experimental Protocols

The determination of the crystal structure and lattice parameters of ScCl_3 relies on high-resolution diffraction techniques. The primary method cited is powder neutron diffraction (PND), supplemented by powder X-ray diffraction (PXD) for phase analysis.

Synthesis of Anhydrous ScCl_3

- Chlorination: Scandium oxide (Sc_2O_3) is placed in a corundum boat within a silica tube furnace.[\[6\]](#)
- Heating: The furnace temperature is increased to approximately 900°C in a stream of dried chlorine gas.[\[6\]](#)
- Crystallization: The chlorination reaction initiates, and large crystals of ScCl_3 are formed and deposited in the cold zone of the tube.[\[6\]](#)
- Handling: All subsequent handling of the hygroscopic product is performed in a dry bag under an argon protective atmosphere to prevent hydration.[\[6\]](#)

Phase Purity Analysis (Powder X-ray Diffraction)

- Sample Preparation: A small amount of the synthesized ScCl_3 product is ground into a fine powder. The sample is sealed within a glass capillary to protect it from atmospheric moisture. Silicon (Si) is added as an internal standard.[\[6\]](#)
- Data Collection: PXD data is collected using a Guinier-Simon camera with $\text{CuK}\alpha_1$ radiation.[\[6\]](#)
- Analysis: The resulting diffraction pattern is analyzed to confirm that the product is phase-pure ScCl_3 .[\[6\]](#)

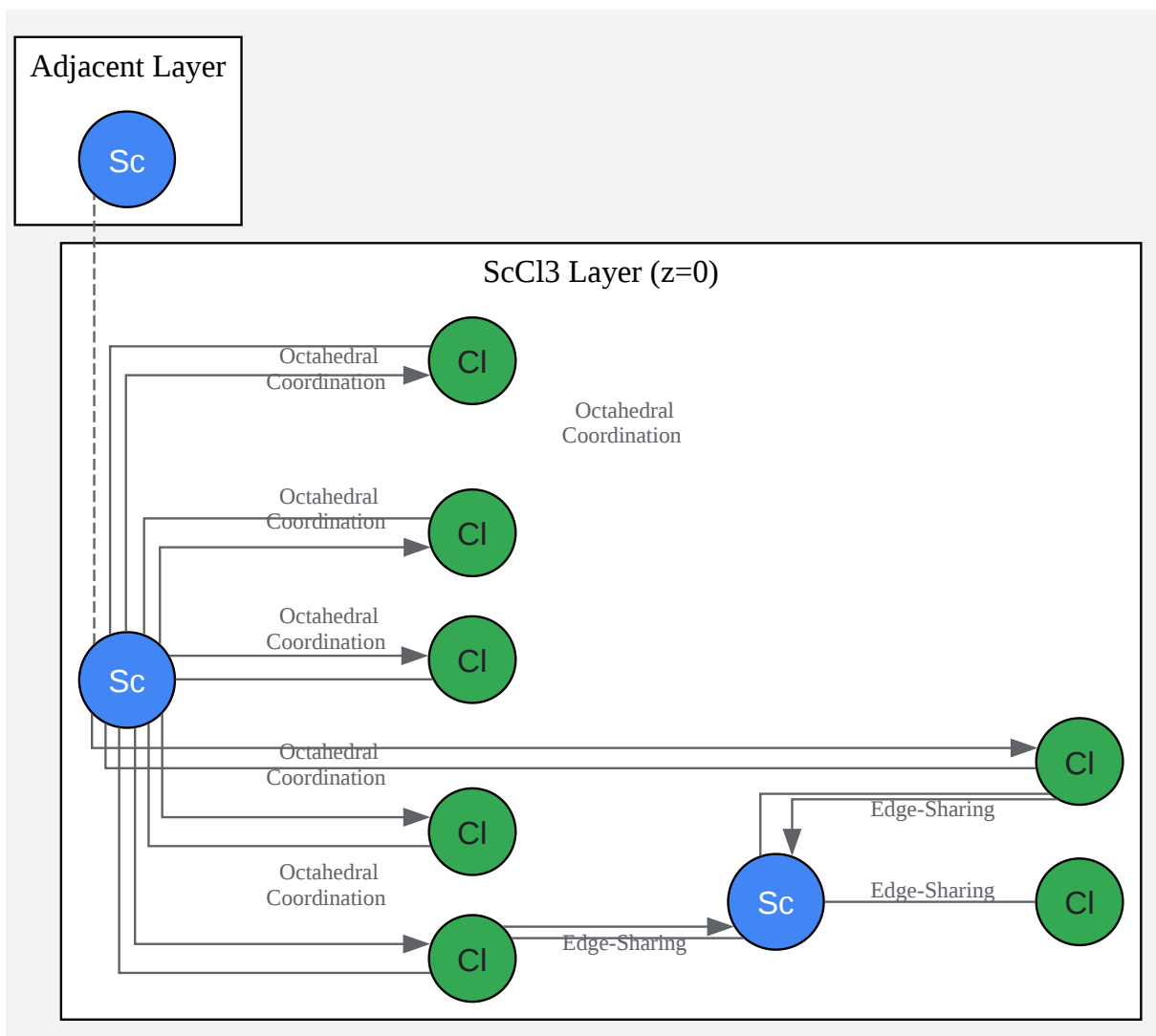
Crystal Structure Refinement (Powder Neutron Diffraction)

- Instrument: High-resolution PND data is collected using an instrument such as the D2B diffractometer at the Institut Laue-Langevin (ILL), Grenoble.[\[6\]](#)
- Data Collection: The diffraction pattern is recorded at room temperature over a 2θ range of 6° to 154° , with a step size of 0.025° . A neutron wavelength of $1.5938 \text{ \AA}$ is used.[\[6\]](#)
- Rietveld Refinement: The collected PND data is analyzed using the Rietveld refinement method. This is a least-squares procedure that refines a theoretical line profile until it matches the measured profile.

- Refined Parameters: A total of 14 to 20 free variables are refined, including:
 - Unit-cell dimensions (lattice parameters a and c)[6]
 - Atomic coordinates for Sc and Cl atoms[6]
 - Isotropic or anisotropic temperature factors[6]
 - Instrumental parameters (zero point, halfwidth)[6]
 - Preferred orientation parameter[6]
- Structure Solution: The refinement process yields the final atomic coordinates, lattice parameters, and interatomic distances, providing a detailed and accurate description of the ScCl_3 crystal structure.[6]

Visualizations

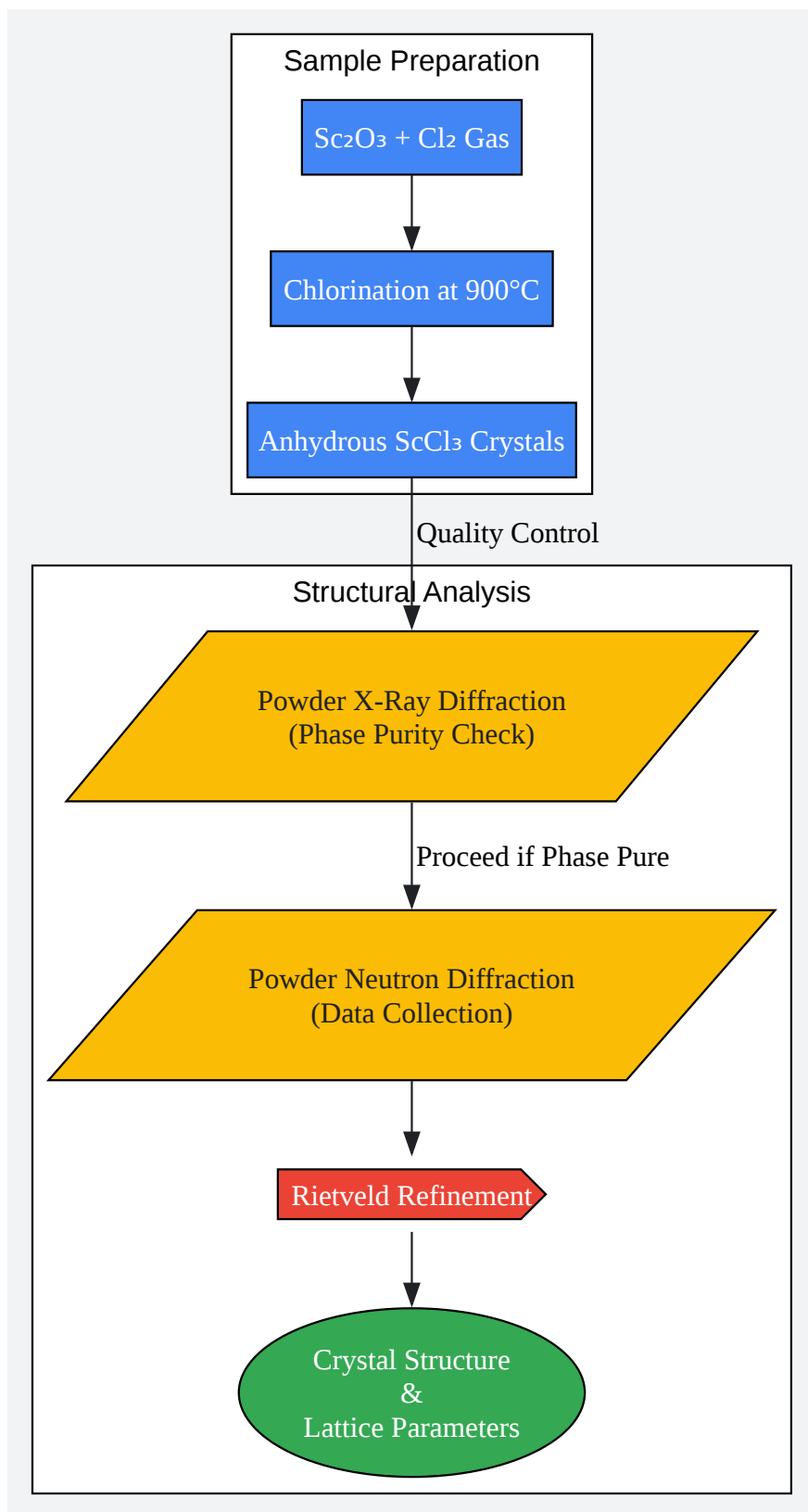
Crystal Structure Representation



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Caption: Schematic of the layered ScCl_3 crystal structure showing edge-sharing octahedra.

Experimental Workflow for Structure Determination



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Caption: Workflow for the synthesis and structural elucidation of **scandium chloride**.

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